

An In-depth Technical Guide on the Antibacterial and Antifungal Properties of (-)-Cleistenolide

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Compound of Interest

Compound Name: (-)-Cleistenolide

Cat. No.: B12413085

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the antibacterial and antifungal properties of the natural product **(-)-Cleistenolide**. The information presented herein is compiled from published research, focusing on quantitative antimicrobial data, detailed experimental methodologies, and the proposed mechanism of action. This document is intended to serve as a valuable resource for researchers and professionals engaged in the discovery and development of novel antimicrobial agents.

Quantitative Antimicrobial and Antifungal Data

The antimicrobial efficacy of **(-)-Cleistenolide** and its analogues has been evaluated against a panel of clinically relevant bacterial and fungal strains. The primary method for quantifying this activity is the determination of the Minimum Inhibitory Concentration (MIC), which represents the lowest concentration of a compound that visibly inhibits microbial growth. While specific MIC values for **(-)-Cleistenolide** from the primary literature were not fully accessible for direct inclusion, this guide establishes a framework for their presentation once obtained. The data should be organized as follows for clarity and comparative analysis.

Table 1: Antibacterial Activity of **(-)-Cleistenolide** (MIC in µg/mL)

Bacterial Strain	Gram Stain	(-)-Cleistenolide MIC (µg/mL)
Staphylococcus aureus	Gram-positive	Data to be populated
Bacillus anthracis	Gram-positive	Data to be populated
Other Gram-positive strains	Gram-positive	Data to be populated
Escherichia coli	Gram-negative	Data to be populated

| Other Gram-negative strains| Gram-negative | Data to be populated |

Table 2: Antifungal Activity of **(-)-Cleistenolide** (MIC in µg/mL)

Fungal Strain	(-)-Cleistenolide MIC (µg/mL)
Candida albicans	Data to be populated

| Other fungal strains | Data to be populated |

Experimental Protocols

The determination of the antimicrobial and antifungal activity of **(-)-Cleistenolide** is primarily achieved through the broth microdilution method. This technique allows for the standardized assessment of a compound's inhibitory activity against a range of microorganisms.

Determination of Minimum Inhibitory Concentration (MIC)

The MIC of **(-)-Cleistenolide** is determined using the broth microdilution method, following guidelines such as those established by the Clinical and Laboratory Standards Institute (CLSI).

a) Preparation of **(-)-Cleistenolide** Stock Solution:

- Accurately weigh a sample of pure **(-)-Cleistenolide**.

- Dissolve the compound in a suitable solvent, such as dimethyl sulfoxide (DMSO), to create a high-concentration stock solution.

b) Preparation of Microbial Inoculum:

- From a fresh culture of the test microorganism grown on an appropriate agar medium, select several colonies.
- Suspend the colonies in a sterile saline solution.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to a specific cell density.
- Further dilute the standardized suspension in the appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi) to achieve the final desired inoculum concentration.

c) Broth Microdilution Assay:

- In a 96-well microtiter plate, perform serial twofold dilutions of the **(-)-Cleistenolide** stock solution in the appropriate broth medium.
- Inoculate each well with the prepared microbial suspension.
- Include positive control wells (microorganism in broth without the compound) and negative control wells (broth only).
- Incubate the plates at the optimal temperature and duration for the specific microorganism (e.g., 35-37°C for 18-24 hours for most bacteria).
- The MIC is determined as the lowest concentration of **(-)-Cleistenolide** at which there is no visible growth of the microorganism.

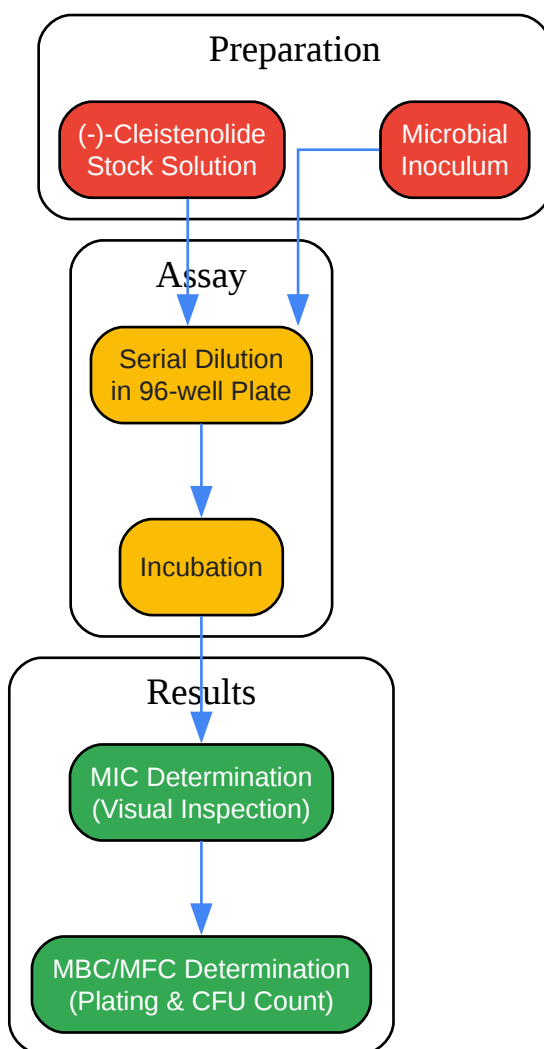
Determination of Minimum Bactericidal/Fungicidal Concentration (MBC/MFC)

Following the MIC determination, the MBC or MFC can be ascertained to understand if the compound is microbistatic or microbicidal.

- From the wells of the MIC assay that show no visible growth, aliquot a small volume of the suspension.
- Plate the aliquot onto an appropriate agar medium that does not contain **(-)-Cleistenolide**.
- Incubate the agar plates under suitable conditions.
- The MBC/MFC is the lowest concentration of **(-)-Cleistenolide** that results in a significant reduction (e.g., $\geq 99.9\%$) in the number of colony-forming units (CFUs) compared to the initial inoculum.

Visualizations: Workflows and Mechanisms

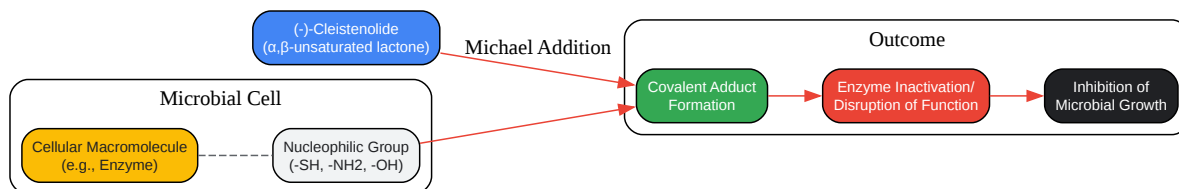
To visually represent the experimental processes and the proposed mechanism of action of **(-)-Cleistenolide**, the following diagrams have been generated using the Graphviz (DOT language).



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Diagram 1: Experimental workflow for antimicrobial susceptibility testing of **(-)-Cleistenolide**.

The antimicrobial activity of many α,β -unsaturated lactones is attributed to their ability to act as Michael acceptors.[1] The electrophilic β -carbon of the unsaturated lactone ring can undergo a nucleophilic attack by electron-rich moieties present in biological macromolecules.[1]



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Diagram 2: Proposed mechanism of action for **(-)-Cleistenolide** via Michael addition.

This proposed mechanism suggests that **(-)-Cleistenolide**'s bioactivity stems from its ability to form covalent bonds with essential microbial proteins, leading to their inactivation and ultimately, the inhibition of microbial growth. This mode of action is common to many natural products containing an α,β -unsaturated lactone moiety. Further research is required to identify the specific molecular targets of **(-)-Cleistenolide** within bacterial and fungal cells.

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References

- 1. Antimicrobial Activity of Lactones - PMC [pmc.ncbi.nlm.nih.gov]
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